

Ac-Cys-NHMe stability and proper storage conditions.

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Compound of Interest

Compound Name: Ac-Cys-NHMe

Cat. No.: B12363904

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Ac-Cys-NHMe Technical Support Center

This technical support center provides guidance on the stability and proper storage of N α -acetyl-L-cysteine-N-methylamide (**Ac-Cys-NHMe**). The information is intended for researchers, scientists, and drug development professionals to ensure the integrity of the compound throughout their experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **Ac-Cys-NHMe**?

A1: For long-term storage, solid **Ac-Cys-NHMe** should be stored at -20°C.^{[1][2][3]}

Q2: How should I prepare and store stock solutions of **Ac-Cys-NHMe**?

A2: **Ac-Cys-NHMe** is soluble in DMSO and water up to 100 mM.^{[1][2]} It is recommended to prepare fresh solutions for each experiment. If storage of a stock solution is necessary, it should be aliquoted into single-use volumes and stored at -20°C or lower to minimize freeze-thaw cycles. Based on the stability of the related compound N-acetylcysteine (NAC), prolonged storage of aqueous solutions, especially at room temperature, is not recommended due to the potential for degradation.

Q3: What are the potential degradation pathways for **Ac-Cys-NHMe**?

A3: While specific degradation pathways for **Ac-Cys-NHMe** are not extensively documented in publicly available literature, the free thiol group is susceptible to oxidation. Drawing parallels with N-acetylcysteine (NAC), the primary degradation pathway is likely the formation of a disulfide-linked dimer. Other potential degradation routes, especially under harsh conditions (e.g., extreme pH, high temperature), could involve hydrolysis of the amide bonds.

Q4: How can I assess the stability of my **Ac-Cys-NHMe** solution?

A4: The stability of an **Ac-Cys-NHMe** solution can be monitored using a stability-indicating HPLC method. This would typically involve separating the intact **Ac-Cys-NHMe** from its potential degradation products, such as the dimer. A decrease in the peak area of the parent compound and the appearance of new peaks would indicate degradation.

Troubleshooting Guide

| Issue | Possible Cause | Recommended Action |
|---|---|---|
| Inconsistent experimental results | Degradation of Ac-Cys-NHMe stock solution. | Prepare fresh stock solutions before each experiment. If using a previously prepared stock, perform a quality control check via HPLC to assess purity. Avoid multiple freeze-thaw cycles. |
| Improper storage of solid compound. | Ensure the solid Ac-Cys-NHMe is stored at the recommended -20°C in a tightly sealed container to prevent moisture absorption and oxidation. | |
| Appearance of unexpected peaks in HPLC analysis | Degradation of Ac-Cys-NHMe. | The primary suspect for a new peak would be the disulfide dimer. Consider co-injecting with a standard of the potential dimer if available. Analyze the sample by mass spectrometry to identify the unknown peak. |
| Contamination of the sample or solvent. | Use high-purity solvents and new vials for sample preparation. Run a blank injection of the solvent to rule out contamination. | |

Poor solubility of Ac-Cys-NHMe

Incorrect solvent or concentration.

Ac-Cys-NHMe is reported to be soluble in DMSO and water up to 100 mM. If solubility issues persist, gentle warming or sonication may aid dissolution. Ensure the pH of aqueous solutions is appropriate, as extreme pH may affect solubility and stability.

The compound may have degraded or aggregated.

If the compound does not dissolve even with appropriate measures, it may indicate a quality issue with the material.

Quantitative Data Summary

Table 1: Recommended Storage Conditions

| Form | Storage Temperature | Reference |
|-----------------------------------|-------------------------------|-----------------------|
| Solid | -20°C | |
| Stock Solution (in DMSO or water) | -20°C (short-term, aliquoted) | General best practice |

Table 2: Solubility Data

| Solvent | Maximum Concentration | Reference |
|---------|-----------------------|-----------|
| DMSO | 100 mM | |
| Water | 100 mM | |

Experimental Protocols

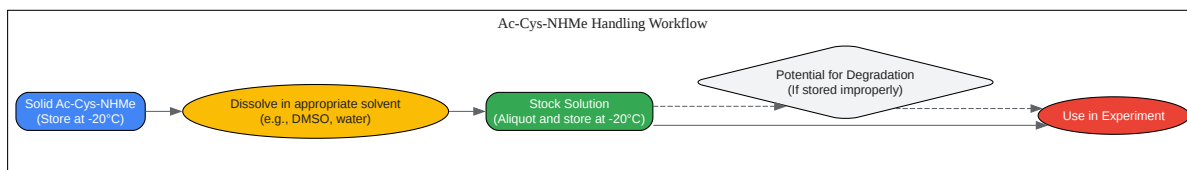
While specific, validated stability-indicating methods for **Ac-Cys-NHMe** are not readily available in the public domain, a general protocol for assessing its stability in solution can be adapted from methods used for similar thiol-containing small molecules.

Protocol: General HPLC-UV Method for Stability Assessment of **Ac-Cys-NHMe**

- Preparation of Solutions:
 - Prepare a stock solution of **Ac-Cys-NHMe** in the desired solvent (e.g., water or a relevant buffer) at a known concentration (e.g., 1 mg/mL).
 - Divide the solution into multiple aliquots to be stored under different conditions (e.g., 4°C, 25°C, protected from light, exposed to light).
- HPLC System and Conditions (Example):
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
 - Mobile Phase: A gradient of water with 0.1% trifluoroacetic acid (TFA) (Solvent A) and acetonitrile with 0.1% TFA (Solvent B).
 - Gradient: A time-based gradient from 5% to 95% Solvent B.
 - Flow Rate: 1 mL/min.
 - Detection: UV at 214 nm and 280 nm.
 - Injection Volume: 10 µL.
- Analysis:
 - Inject a sample of the freshly prepared solution (T=0) to determine the initial peak area of **Ac-Cys-NHMe**.
 - At specified time points (e.g., 1, 3, 7, and 14 days), inject samples from each storage condition.

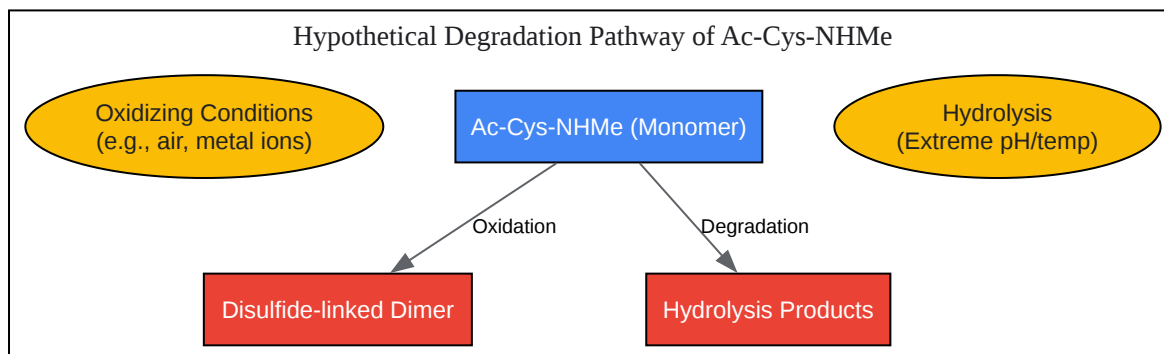
- Monitor for a decrease in the peak area of **Ac-Cys-NHMe** and the appearance of new peaks.
- Data Interpretation:
 - Calculate the percentage of **Ac-Cys-NHMe** remaining at each time point relative to the T=0 sample.
 - A significant decrease in the main peak and the emergence of other peaks indicate degradation. The retention times of new peaks can provide clues to the polarity of the degradants.

Visualizations



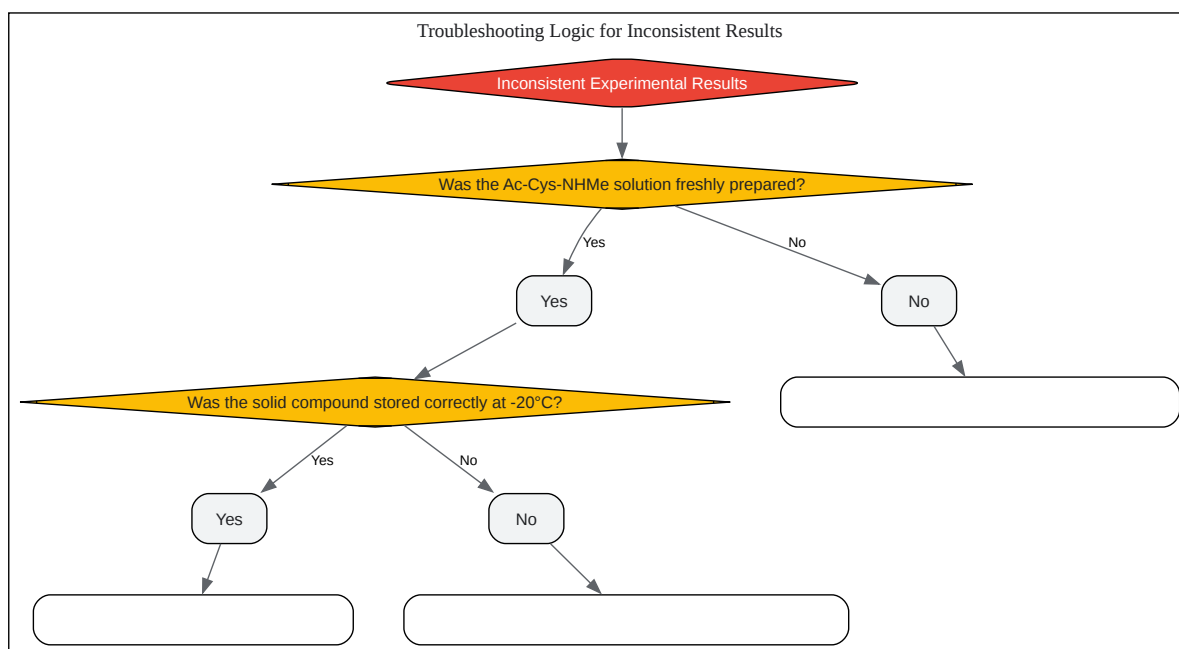
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Caption: Workflow for handling and storage of **Ac-Cys-NHMe**.



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Caption: Potential degradation pathways for **Ac-Cys-NHMe**.



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Caption: Decision tree for troubleshooting inconsistent results.

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